

# Application Notes and Protocols for 1-[4-(Aminomethyl)phenyl]pyrrolidin-2-one

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## Compound of Interest

**Compound Name:** 1-[4-(Aminomethyl)phenyl]pyrrolidin-2-one

**Cat. No.:** B1270635

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This document provides detailed guidelines for the safe handling, storage, and laboratory use of **1-[4-(Aminomethyl)phenyl]pyrrolidin-2-one**. The information herein is compiled from safety data for structurally related compounds and general laboratory best practices, as specific data for this compound is limited.

## Chemical and Physical Properties

Quantitative data for **1-[4-(Aminomethyl)phenyl]pyrrolidin-2-one** is not readily available. The following table summarizes known properties of related pyrrolidinone compounds to provide an estimate of characteristics.

Property	Value (for related compounds)	Citation
Molecular Formula	C11H14N2O	[1]
Molecular Weight	190.24 g/mol (base) / 226.70 g/mol (HCl salt)	[2]
Physical State	Likely a solid at room temperature.	[3]
Boiling Point	189 - 190 °F / 87 - 88 °C (for Pyrrolidine)	
Density	0.852 g/cm3 (at 77 °F / 25 °C for Pyrrolidine)	
Solubility	Soluble in water.	[3]
Partition Coefficient (log Pow)	0.22 (at 77 °F / 25 °C for Pyrrolidine)	

## Safety and Hazard Information

As a specific Safety Data Sheet (SDS) for **1-[4-(Aminomethyl)phenyl]pyrrolidin-2-one** is not available, the hazard profile is inferred from related compounds like 1-Phenyl-2-pyrrolidinone and other pyrrolidine derivatives.[4][5]

### Potential Hazards:

- Skin Irritation: May cause skin irritation.[4][5]
- Eye Irritation: May cause serious eye irritation.[4][5]
- Respiratory Irritation: May cause respiratory irritation if inhaled.[4][5]
- Harmful if Swallowed: Ingestion may be harmful.

### Precautionary Measures:

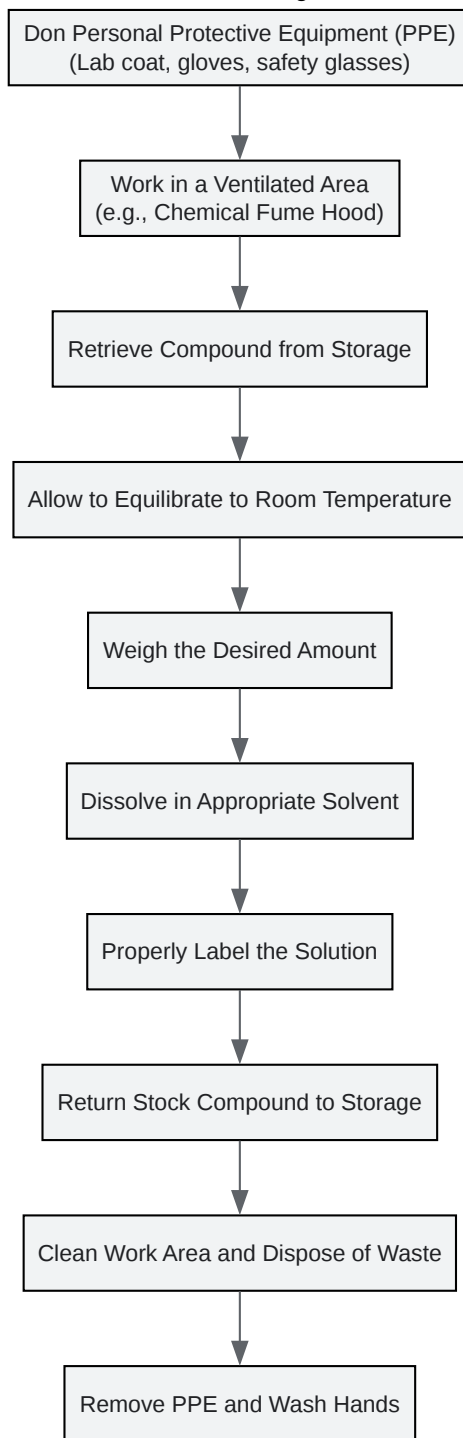
- Use in a well-ventilated area, preferably under a chemical fume hood.[\[6\]](#)
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat.[\[7\]](#)
- Avoid breathing dust, fumes, or vapors.[\[7\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)
- Keep away from heat, sparks, and open flames.[\[6\]](#)

## Handling and Storage Protocols

### General Handling Workflow

The following diagram outlines the general workflow for handling **1-[4-(Aminomethyl)phenyl]pyrrolidin-2-one** powder in a laboratory setting.

## General Workflow for Handling Chemical Powder



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Caption: General laboratory workflow for handling solid chemical compounds.

## Storage Conditions

Proper storage is crucial to maintain the integrity of the compound.

Parameter	Recommendation	Citation
Temperature	Store in a cool, dry place. Recommended storage at 2-8°C for long-term stability.	[8]
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen) if possible, as some related compounds may be sensitive to air and moisture.	[3]
Container	Keep in a tightly sealed, light-resistant container to prevent degradation from light and moisture.	[3][6]
Incompatibilities	Avoid storage with strong oxidizing agents, strong acids, and strong bases.	[3][6]

## Experimental Protocols

### Preparation of a Stock Solution

This protocol describes the preparation of a stock solution from the solid form of **1-[4-(Aminomethyl)phenyl]pyrrolidin-2-one** (or its hydrochloride salt).

Materials:

- **1-[4-(Aminomethyl)phenyl]pyrrolidin-2-one** (solid)
- Appropriate solvent (e.g., sterile, nuclease-free water, DMSO, or ethanol)
- Calibrated analytical balance

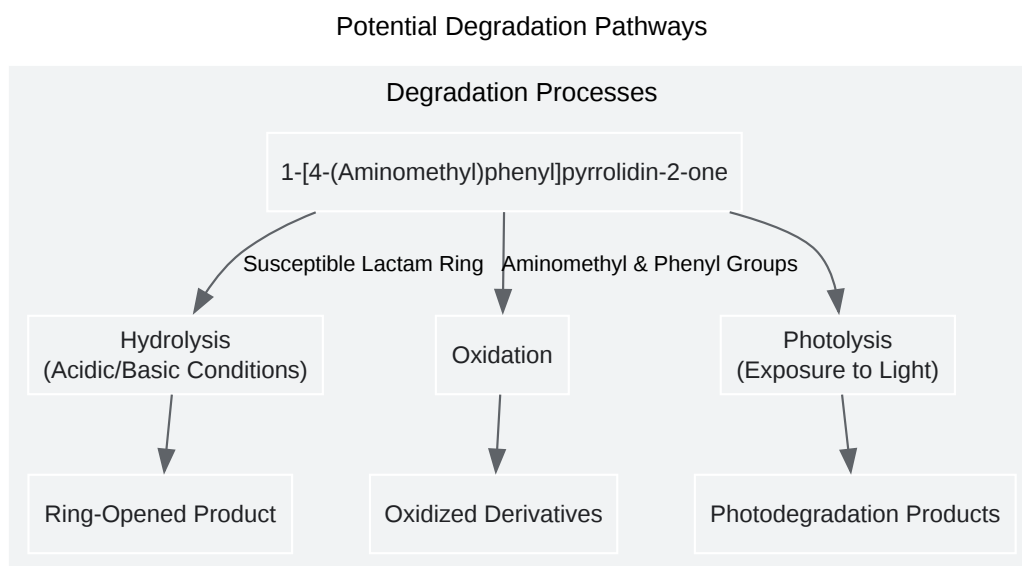
- Spatula
- Weighing paper or boat
- Volumetric flask
- Pipettes
- Vortex mixer or sonicator
- Sterile, light-protecting storage tubes

#### Procedure:

- Preparation: Ensure all glassware is clean and dry. Work in a chemical fume hood.
- Weighing: Tare the analytical balance with a clean weighing boat. Carefully weigh the desired mass of the compound.
- Transfer: Transfer the weighed compound into a volumetric flask of the appropriate size.
- Dissolution: Add a portion of the chosen solvent to the volumetric flask, approximately half of the final volume.
- Mixing: Gently swirl the flask to dissolve the compound. If necessary, use a vortex mixer or sonicator to aid dissolution.
- Final Volume: Once the solid is completely dissolved, add the solvent to the calibration mark on the volumetric flask.
- Homogenization: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Aliquoting and Storage: Aliquot the stock solution into smaller, clearly labeled, light-protecting tubes for storage at the recommended temperature (e.g., -20°C or -80°C) to minimize freeze-thaw cycles.

## Potential Degradation Pathways

While specific stability studies on **1-[4-(Aminomethyl)phenyl]pyrrolidin-2-one** are not available, related pyrrolidinone structures can undergo degradation.[9] Understanding these potential pathways is important for proper handling and experimental design.



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Caption: Potential degradation pathways for pyrrolidinone-containing compounds.

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## References

- 1. (4R)-4-(aminomethyl)-1-phenylpyrrolidin-2-one | C<sub>11</sub>H<sub>14</sub>N<sub>2</sub>O | CID 40582786 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. fishersci.com [fishersci.com]
- 4. 1-Phenylpyrrolidin-2-one | C<sub>10</sub>H<sub>11</sub>NO | CID 78375 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chemos.de [chemos.de]
- 6. fishersci.com [fishersci.com]
- 7. cpachem.com [cpachem.com]
- 8. chemscene.com [chemscene.com]
- 9. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 1-[4-(Aminomethyl)phenyl]pyrrolidin-2-one]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1270635#handling-and-storage-of-1-4-aminomethyl-phenyl-pyrrolidin-2-one-in-the-lab]

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